

using Isooxoflaccidin in high-throughput screening

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Compound of Interest

Compound Name: *Isooxoflaccidin*

Cat. No.: *B13444038*

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Application Note: Isooxoflaccidin

High-Throughput Screening of **Isooxoflaccidin**, a Novel MEK1/2 Kinase Inhibitor

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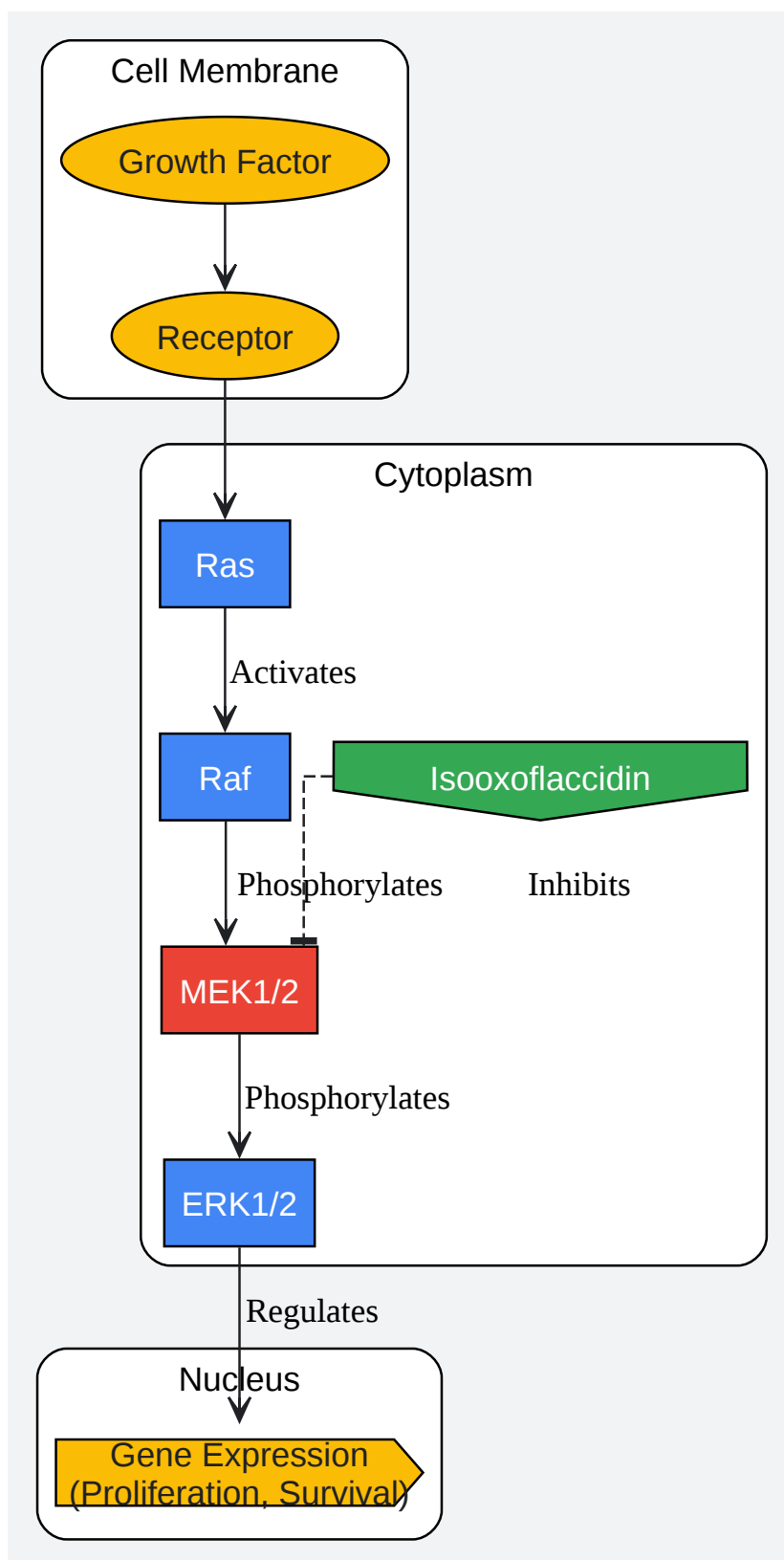
Introduction

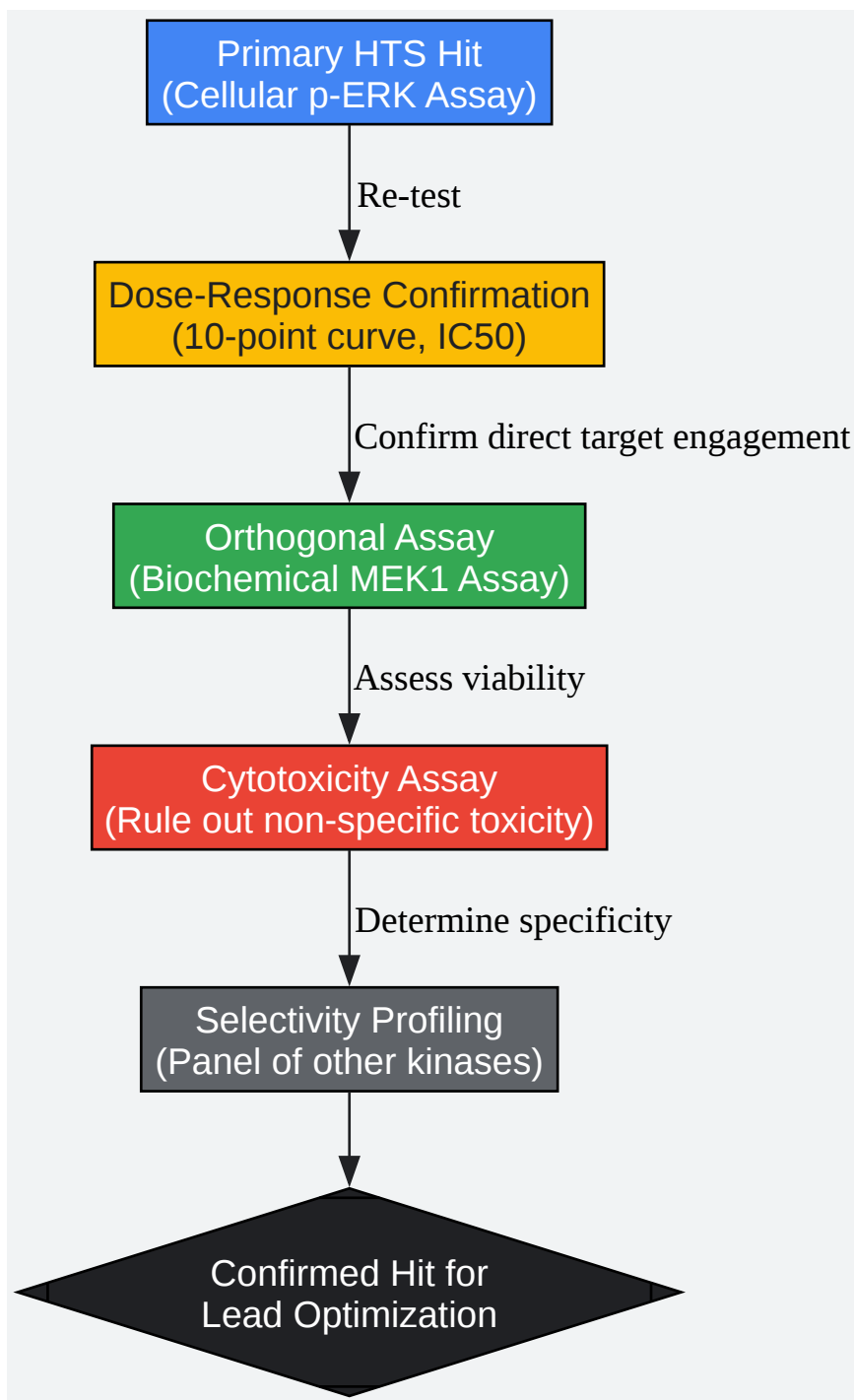
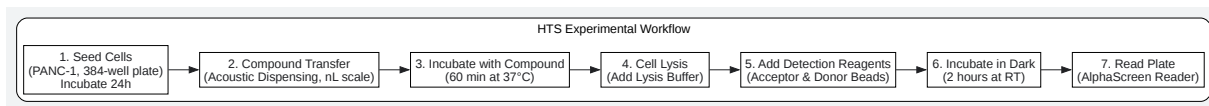
Protein kinases are a critical class of enzymes involved in cellular signal transduction, and their dysregulation is implicated in numerous diseases, particularly cancer.[1] The Raf/MEK/ERK signaling pathway is a key cascade that regulates cell proliferation, differentiation, and survival. [2] Mitogen-activated protein kinase kinases 1 and 2 (MEK1/2) are dual-specificity protein kinases that serve as a central node in this pathway, making them a prime target for therapeutic intervention.[2][3] **Isooxoflaccidin** is a novel, potent, and selective small molecule inhibitor of MEK1/2 kinase activity. This document provides detailed protocols and application data for the use of **Isooxoflaccidin** in biochemical and cell-based high-throughput screening (HTS) assays designed to identify and characterize MEK1/2 inhibitors.

Mechanism of Action: The Raf/MEK/ERK Signaling Pathway

The Raf/MEK/ERK cascade is a highly conserved signaling module. Upon activation by upstream signals (e.g., growth factors activating Ras), Raf kinases phosphorylate and activate MEK1/2. Activated MEK1/2, in turn, are the only known kinases to phosphorylate and activate

the downstream extracellular signal-regulated kinases 1 and 2 (ERK1/2).^[2] Phosphorylated ERK1/2 then translocates to the nucleus to regulate gene expression, leading to various cellular responses. **Isooxoflaccidin** exerts its inhibitory effect by binding to MEK1/2, preventing the phosphorylation and subsequent activation of ERK1/2.





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References

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- 2. Frontiers | Establishment of a novel method to assess MEK1/2 inhibition in PBMCs for clinical drug development [frontiersin.org]
- 3. reactionbiology.com [reactionbiology.com]
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